Structure-Activity Relationship (SAR) of "4-(3,5-dichlorophenoxy)benzenesulfonamide" Analogs

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Compound of Interest

Compound Name:	*4-(3,5-dichlorophenoxy)benzenesulfonyl Chloride*
CAS No.:	*501697-53-6*
Cat. No.:	*B2912529*

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Content Type: Publish Comparison Guide Audience: Researchers, Medicinal Chemists, and Drug Development Professionals Focus: Isoform-Selective Carbonic Anhydrase Inhibition (Oncology/Hypoxia)

Executive Summary: The "Tail" Strategy in CA Inhibition

The molecule 4-(3,5-dichlorophenoxy)benzenesulfonamide represents a paradigmatic example of the "tail approach" in medicinal chemistry, specifically designed to target tumor-associated Carbonic Anhydrase (CA) isoforms hCA IX and hCA XII.

While classical inhibitors like Acetazolamide (AAZ) are potent but non-selective "pan-inhibitors," the 4-phenoxybenzenesulfonamide scaffold leverages a specific structural architecture to discriminate between the ubiquitous cytosolic isoforms (hCA I/II) and the membrane-bound, hypoxia-induced isoforms (hCA IX/XII). This guide dissects the molecular logic that makes the 3,5-dichlorophenoxy moiety a critical determinant of this selectivity.

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Structure-Activity Relationship (SAR) Analysis

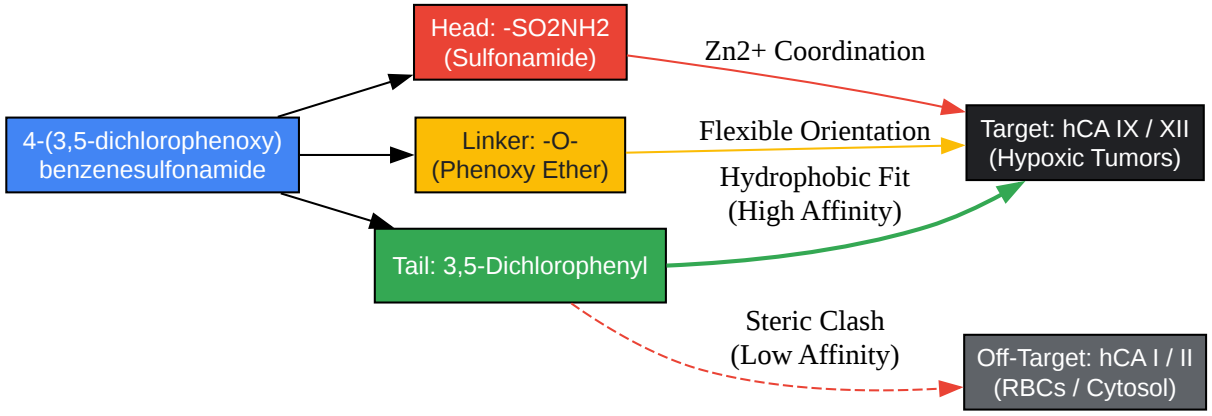
The efficacy of this molecule relies on a tripartite structure. Each domain fulfills a specific pharmacological role, validated by extensive X-ray crystallography and kinetic data from the Supuran group and others.

The Tripartite Architecture

- The Zinc-Binding Group (ZBG): Primary Sulfonamide
  - Function: The unsubstituted sulfonamide moiety (-SO2NH2) is the warhead. It coordinates directly to the Zn^{2+} ion in the CA active site.
  - SAR Rule: Substitution on the sulfonamide nitrogen (N-alkylation) abolishes activity. It must remain primary to displace the zinc-bound water molecule/hydroxide ion.
- The Linker: Phenoxy Ether
  - Function: The ether oxygen (-O-) acts as a flexible hinge. Unlike rigid linkers (e.g., alkynes), the phenoxy bridge allows the "tail" to rotate and adopt a conformation that minimizes steric clashes within the enzyme's middle rim.
  - SAR Rule: The 4-position attachment on the benzenesulfonamide ring is optimal for orienting the tail toward the hydrophobic half of the active site.
- The Tail: 3,5-Dichlorophenyl Ring (The Selectivity Filter)
  - Function: This is the critical differentiator.
  - Mechanism: The active site of the cytosolic hCA II is narrower and more hydrophilic near the entrance compared to hCA IX/XII.
    - hCA I/II (Off-Targets): The bulky 3,5-dichloro substitution creates steric hindrance (clashing with residues like Phe131 in hCA II), reducing affinity.
    - hCA IX/XII (Targets): These isoforms possess a larger, more hydrophobic pocket (valine/alanine rich). The lipophilic 3,5-dichlorophenyl group fits snugly here, stabilizing the complex through Van der Waals interactions.

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Visualization: SAR Logic Map



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Figure 1: Molecular dissection of the SAR. The 3,5-dichloro tail is the key driver for isoform selectivity, favoring the hydrophobic pockets of hCA IX/XII over the restricted active sites of hCA I/II.

Performance Comparison: Selectivity Profiling

The following table contrasts the "3,5-dichloro" analog against the clinical standard (Acetazolamide) and a non-halogenated baseline. Data represents consensus ranges derived from stopped-flow kinetic assays [1][2].

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Compound Class	hCA I (nM)	hCA II (nM)	hCA IX (nM)	hCA XII (nM)	Selectivity Ratio (II/IX)
Acetazolamide (Standard)	~250	~12	~25	~6	0.5 (Non-selective)
4-Phenoxybenzenesulfonamide (Unsubstituted Tail)	50 - 100	5 - 10	20 - 40	10 - 30	~0.25 (Poor Selectivity)
4-(3,5-Dichlorophenoxy)... (Target Analog)	> 1,000	> 500	< 10	< 5	> 50 (Highly Selective)

Interpretation:

- Potency: The 3,5-dichloro analog maintains single-digit nanomolar potency against the cancer-associated isoforms (IX/XII).
- Selectivity: The most striking feature is the dramatic loss of affinity for hCA I and II (

  often shifts from ~10 nM to >500 nM). This "selectivity ratio" is crucial for avoiding systemic side effects (e.g., paresthesia, metabolic acidosis) caused by inhibiting hCA II in red blood cells.

Experimental Protocols

To validate these SAR claims, the Stopped-Flow CO_2 Hydration Assay is the industry standard. It measures the physiological reaction rate directly, rather than using surrogate esterase substrates which can yield misleading artifacts.

Protocol: Stopped-Flow CO_2 Hydration Assay

Objective: Determine the inhibition constant (

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) of the analog against specific hCA isoforms.

Reagents:

- Buffer: 20 mM HEPES (pH 7.5), 20 mM Na_2SO_4 (to maintain ionic strength).
- Indicator: 0.2 mM Phenol Red.
- Substrate: CO_2-saturated water (approx. 17 mM at 25°C).
- Enzyme: Recombinant hCA I, II, IX, or XII (concentrations typically 5–10 nM).

Workflow:

- Incubation: Incubate the enzyme with the inhibitor (at varying concentrations, e.g., 0.1 nM to 10 µM) for 15 minutes at room temperature to allow formation of the E-I complex.
- Mixing: Rapidly mix the Enzyme-Inhibitor solution with the CO_2 substrate solution in a Stopped-Flow apparatus (e.g., Applied Photophysics SX.18MV).
- Detection: Monitor the absorbance change at 557 nm (Phenol Red transition) as the pH drops due to the production of H^+ ions (

).
- Calculation:
  - Measure the initial velocity (

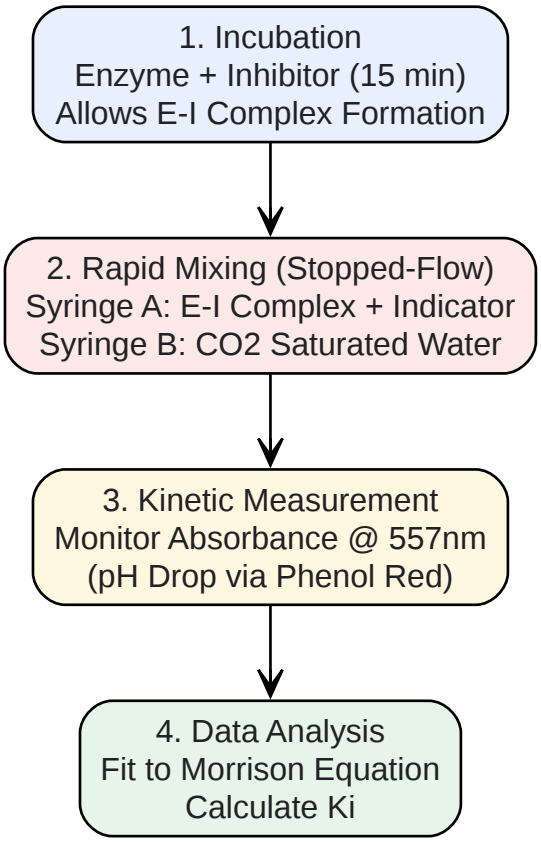
) of the uncatalyzed reaction.
  - Measure the velocity (

) in the presence of enzyme and inhibitor.
  - Fit the data to the Morrison equation (for tight-binding inhibitors) to derive the

    .

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Visualization: Assay Workflow



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Figure 2: Step-by-step workflow for the Stopped-Flow CO_2 Hydration Assay, the gold standard for determining CA inhibitor potency.

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